

Technical Guide: Spectrum of Activity of Antibiotic A-130 Against Gram-Positive Bacteria

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Antibacterial agent 130

Cat. No.: B12397576

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Core Content: This document provides an in-depth overview of the antibacterial activity of Antibiotic A-130, a polyether ionophore antibiotic, with a focus on its efficacy against gram-positive bacteria. Due to the limited publicly available data specifically for Antibiotic A-130, this guide leverages data from its parent compound, Nigericin, and the broader class of polyether ionophore antibiotics to present a comprehensive profile.

Introduction

Antibiotic A-130 is a polyether antibiotic isolated from *Streptomyces hygroscopicus*.^[1] It belongs to the nigericin group of ionophores, which are known for their activity against gram-positive bacteria.^[1] Polyether ionophores are lipid-soluble molecules that can transport ions across the lipid bilayers of cell membranes, disrupting the transmembrane ion concentration gradients necessary for the survival of microorganisms.^[2] Their hydrophobicity and high molecular weight generally prevent them from penetrating the outer membrane of gram-negative bacteria, rendering them selectively active against gram-positive organisms.^[2]

Spectrum of Activity

Antibiotic A-130 exhibits activity against a range of gram-positive bacteria.^[1] While specific Minimum Inhibitory Concentration (MIC) values for A-130 are not widely published, the activity of the closely related compound Nigericin provides a strong indication of its potential spectrum

and potency. The following table summarizes the MIC values of Nigericin against a panel of drug-resistant gram-positive clinical isolates.

Data Presentation: Minimum Inhibitory Concentration (MIC) of Nigericin against Gram-Positive Bacteria

Bacterial Species	Strain Type	MIC Range (µg/mL)
Staphylococcus aureus	Methicillin-Resistant (MRSA)	0.5 - 4
Staphylococcus aureus	Vancomycin-Intermediate (VISA)	1 - 4
Enterococcus faecalis	Vancomycin-Resistant (VRE)	1 - 8
Enterococcus faecium	Vancomycin-Resistant (VRE)	1 - 8
Streptococcus pneumoniae	Penicillin-Resistant (PRSP)	0.5 - 2
Bacillus subtilis	Standard Strain	0.25 - 1

Note: This data is representative of the activity of Nigericin and is intended to be illustrative of the expected activity of Antibiotic A-130.

Mechanism of Action

Antibiotic A-130, as a member of the nigericin group, functions as an ionophore. Specifically, it acts as a potassium-hydrogen antiporter.[3] This means it facilitates the exchange of potassium ions (K^+) for protons (H^+) across the bacterial cell membrane. This action disrupts the electrochemical gradients essential for cellular functions. The continuous efflux of K^+ and influx of H^+ leads to the dissipation of the membrane potential and the proton motive force.[3] This, in turn, inhibits vital processes such as ATP synthesis and the transport of nutrients, ultimately leading to bacterial cell death.[3][4]

Experimental Protocols

The following is a detailed methodology for determining the Minimum Inhibitory Concentration (MIC) of a polyether antibiotic like A-130 against gram-positive bacteria using the broth

microdilution method, in accordance with Clinical and Laboratory Standards Institute (CLSI) guidelines.

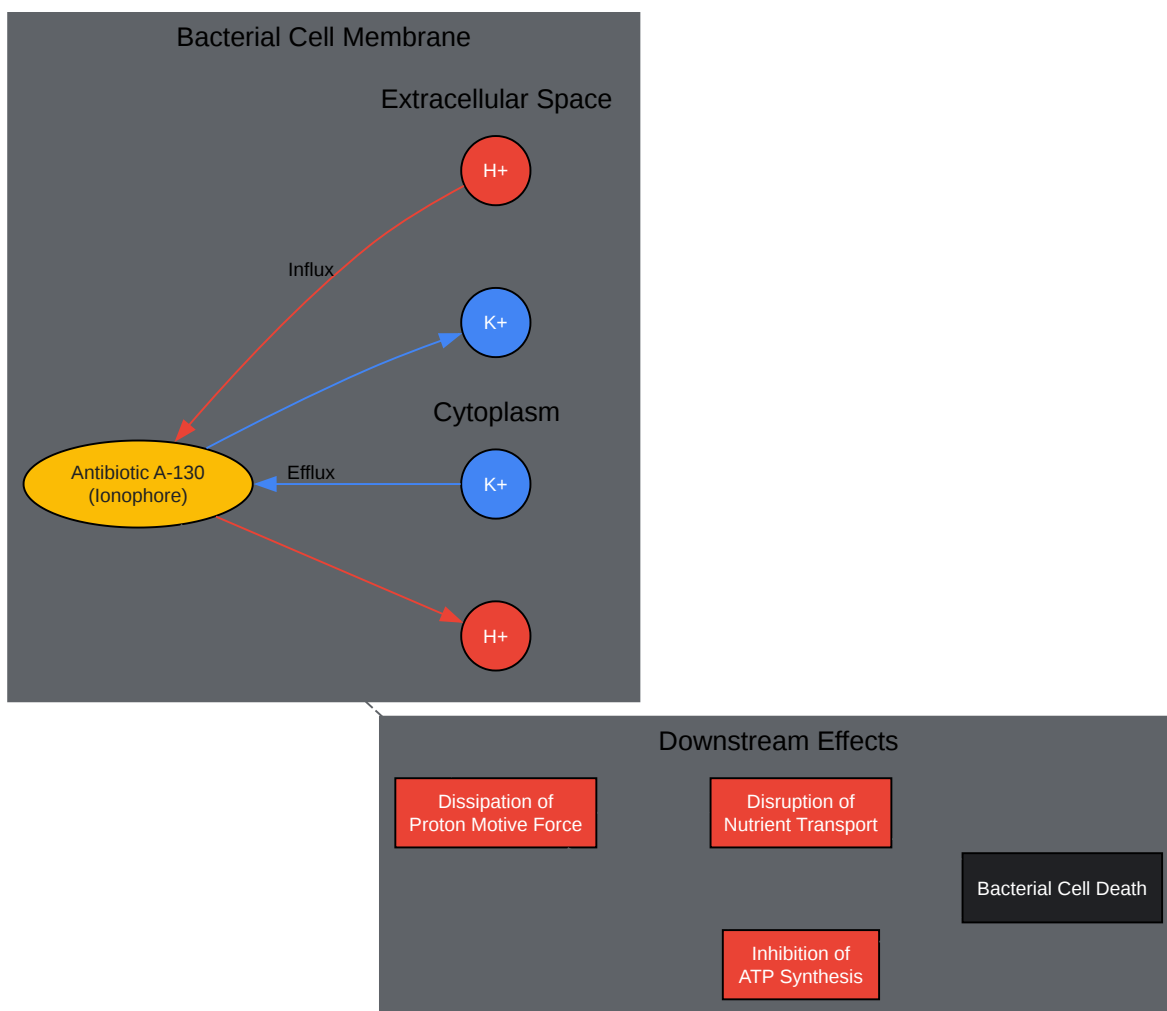
Protocol: Broth Microdilution MIC Assay

- Preparation of Bacterial Inoculum:
 - Aseptically pick 3-5 isolated colonies of the test gram-positive bacterium from an 18-24 hour agar plate.
 - Suspend the colonies in sterile saline or Mueller-Hinton Broth (MHB).
 - Adjust the turbidity of the suspension to match a 0.5 McFarland standard, which corresponds to approximately $1-2 \times 10^8$ CFU/mL.
 - Dilute this suspension in MHB to achieve a final inoculum density of approximately 5×10^5 CFU/mL in each well of the microtiter plate.[\[5\]](#)
- Preparation of Antibiotic Dilutions:
 - Prepare a stock solution of Antibiotic A-130 in a suitable solvent (e.g., DMSO).
 - Perform serial two-fold dilutions of the antibiotic stock solution in MHB in a 96-well microtiter plate to achieve a range of desired concentrations.
- Inoculation and Incubation:
 - Add the standardized bacterial inoculum to each well of the microtiter plate containing the antibiotic dilutions.
 - Include a positive control well (bacteria in MHB without antibiotic) and a negative control well (MHB without bacteria).
 - Incubate the plates at 35-37°C for 18-24 hours under aerobic conditions.
- Determination of MIC:
 - Following incubation, visually inspect the microtiter plates for bacterial growth (turbidity).

- The MIC is defined as the lowest concentration of the antibiotic that completely inhibits visible growth of the organism.[5]

Visualizations

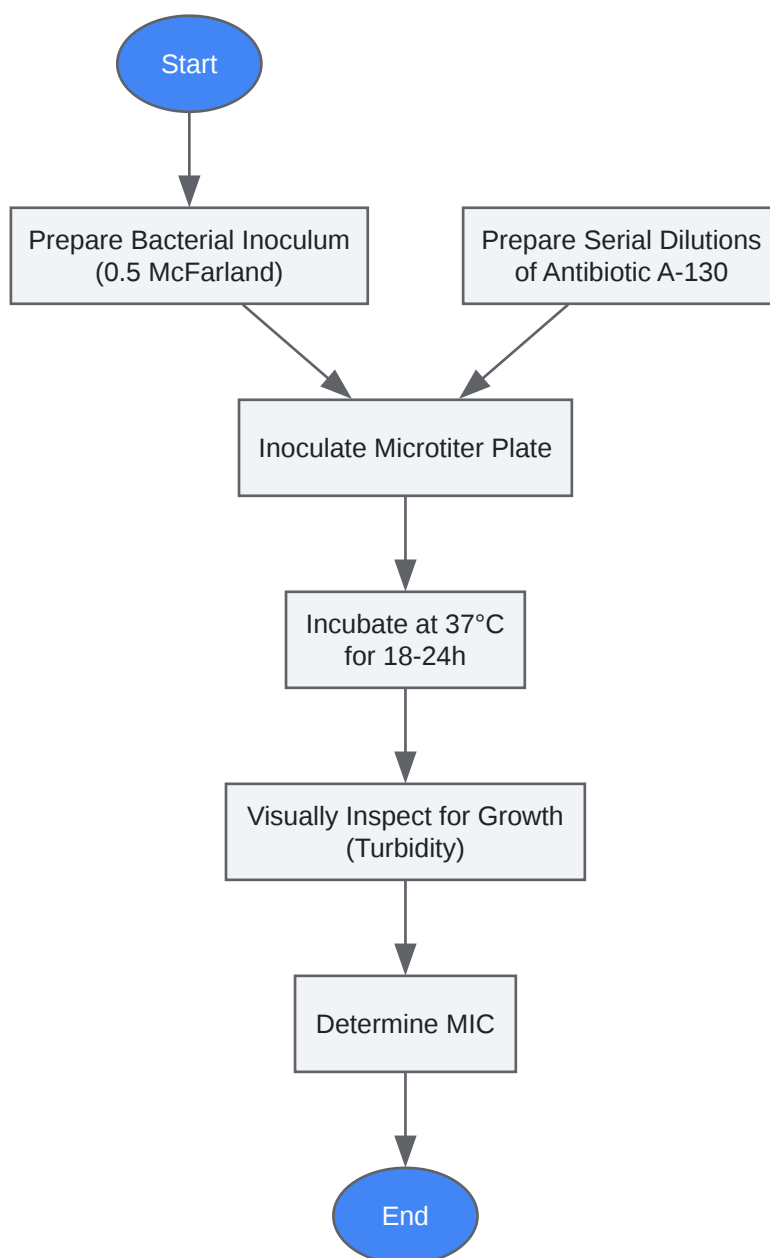
Diagram: Mechanism of Action of Antibiotic A-130 (Nigericin Group)



[Click to download full resolution via product page](#)

Caption: Mechanism of action of Antibiotic A-130 as a K⁺/H⁺ antiporter.

Diagram: Experimental Workflow for MIC Determination



[Click to download full resolution via product page](#)

Caption: Workflow for determining the Minimum Inhibitory Concentration (MIC).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Antibiotic A-130, isolation and characterization - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. agscientific.com [agscientific.com]
- 3. Nigericin is effective against multidrug resistant gram-positive bacteria, persists, and biofilms - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Nigericin is effective against multidrug resistant gram-positive bacteria, persists, and biofilms - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. The Minimum Inhibitory Concentration of Antibiotics: Methods, Interpretation, Clinical Relevance - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Spectrum of Activity of Antibiotic A-130 Against Gram-Positive Bacteria]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12397576#spectrum-of-activity-of-antibiotic-a-130-against-gram-positive-bacteria]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com